

Safeguarding Your Research: Essential PPE and Handling Protocols for 3-Bromophenacyl Bromide

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Compound of Interest

Compound Name: *3-Bromophenacyl bromide*

Cat. No.: B097053

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For Immediate Implementation: This document provides critical safety and logistical guidance for the handling and disposal of **3-Bromophenacyl bromide** (CAS No. 18523-22-3). Adherence to these protocols is mandatory to ensure the safety of all laboratory personnel.

3-Bromophenacyl bromide is a versatile reagent in organic synthesis but poses significant health risks. It is classified as a corrosive substance that can cause severe skin burns and eye damage and is also a lachrymator (a substance that irritates the eyes and causes tears).[1][2] Proper personal protective equipment (PPE) and handling procedures are paramount to mitigate these risks.

Hazard Summary & Essential Safety Data

A thorough understanding of the hazards associated with **3-Bromophenacyl bromide** is the first step in safe handling. The following table summarizes key quantitative and qualitative safety data.

Parameter	Value/Information	Source
Appearance	White to light yellow/orange powder or crystal	[1]
CAS Number	18523-22-3	[3]
Molecular Formula	C8H6Br2O	[3]
Molecular Weight	277.94 g/mol	[3]
Melting Point	49.0 to 53.0 °C	[1]
GHS Hazard Statements	H314: Causes severe skin burns and eye damage. H290: May be corrosive to metals.	[1]
Signal Word	Danger	[1]

Personal Protective Equipment (PPE) Protocol

A multi-layered approach to PPE is required when handling **3-Bromophenacyl bromide**. The following equipment must be worn at all times in the laboratory when this chemical is in use.

- Eye and Face Protection: Chemical safety goggles in combination with a face shield are mandatory to protect against splashes and airborne particles.[\[2\]](#)
- Skin Protection:
 - Gloves: Nitrile gloves are recommended.[\[4\]](#) Always inspect gloves for integrity before use and practice proper glove removal technique to avoid skin contact.[\[2\]](#)
 - Lab Coat/Protective Clothing: A flame-resistant lab coat or other protective clothing is required to prevent skin contact.[\[2\]](#)
- Respiratory Protection: Work should be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[2\]](#)[\[4\]](#) If there is a risk of dust formation, a NIOSH-approved respirator should be worn.[\[5\]](#)

Operational Plan for Handling and Use

Follow these step-by-step procedures for the safe handling of **3-Bromophenacyl bromide**:

- Preparation and Area Setup:
 - Ensure a chemical fume hood is operational and available.
 - Verify that an eyewash station and safety shower are accessible and unobstructed.[\[5\]](#)
 - Assemble all necessary equipment and reagents before handling the chemical.
 - Keep containers of **3-Bromophenacyl bromide** securely sealed when not in use.[\[6\]](#)
- Handling the Chemical:
 - Don the appropriate PPE as outlined above.
 - Conduct all weighing and transferring of the solid compound within the fume hood to contain any dust.
 - Avoid creating dust.[\[2\]](#)
 - Use compatible tools and equipment to prevent corrosion. The substance may be corrosive to metals.[\[1\]](#)
- Post-Experiment Procedure:
 - Thoroughly decontaminate all surfaces and equipment after use.
 - Wash hands with soap and water after handling is complete.[\[6\]](#)
 - Contaminated clothing should be laundered separately before reuse.[\[6\]](#)

Spill and Emergency Procedures

In the event of a spill or exposure:

- Spill:

- Evacuate personnel from the immediate area.[[2](#)]
- Wear appropriate PPE, including respiratory protection.[[2](#)]
- Clean up spills immediately. Use dry cleanup procedures and avoid generating dust.[[6](#)]
- Collect the spilled material in a clean, dry, sealable, and labeled container for hazardous waste disposal.[[6](#)]

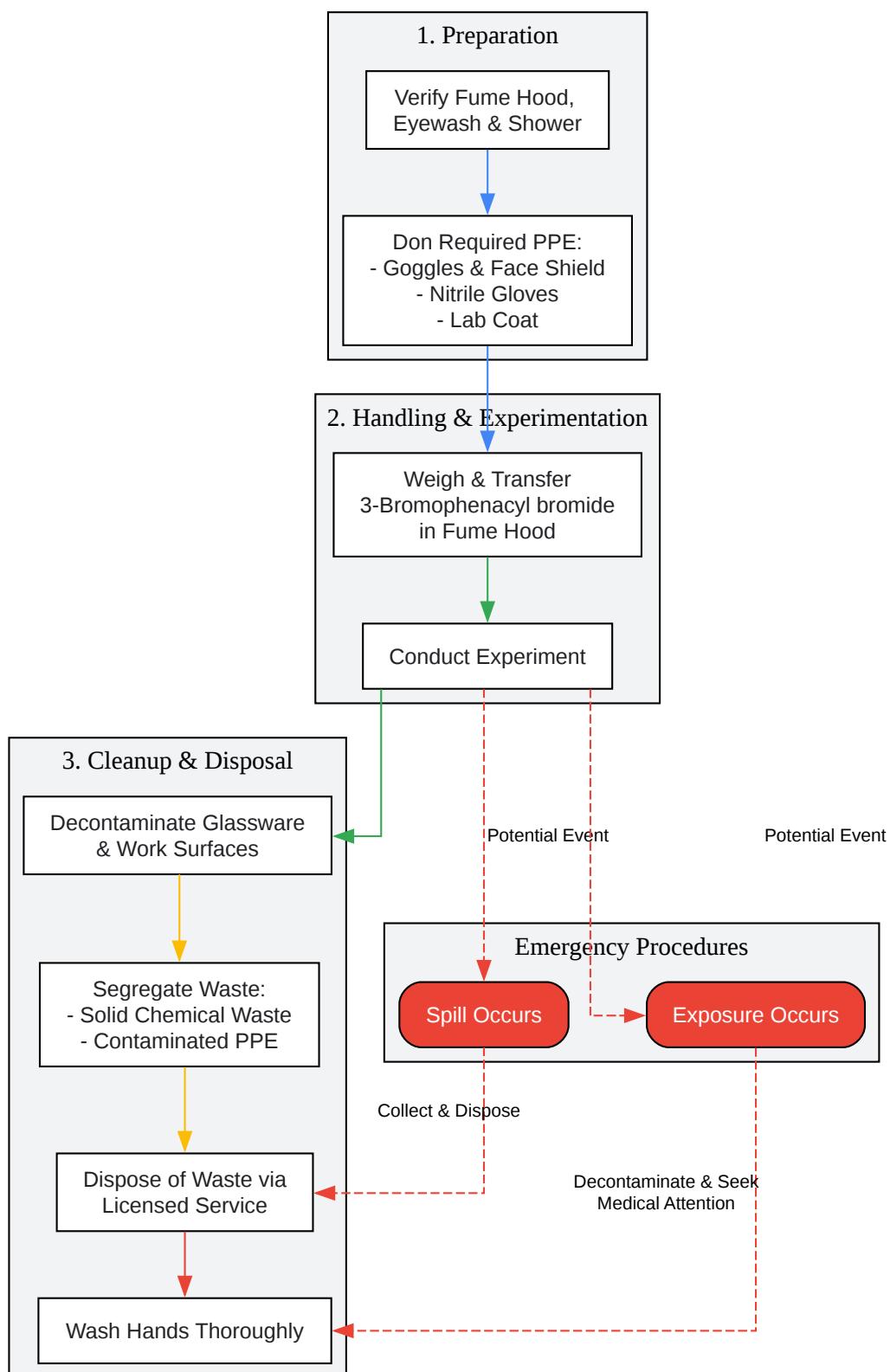
- Exposure:
 - Eyes: Immediately flush with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[[2](#)][[6](#)]
 - Skin: Immediately remove contaminated clothing and wash the affected area with soap and plenty of water. Seek medical attention.[[2](#)]
 - Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[[2](#)][[5](#)]
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[[2](#)][[5](#)]

Disposal Plan

All waste containing **3-Bromophenacyl bromide** must be treated as hazardous waste.

- Waste Collection:
 - Collect all surplus and non-recyclable solutions in a designated, labeled hazardous waste container.
 - Contaminated disposable materials (e.g., gloves, paper towels) should also be placed in a sealed and labeled hazardous waste container.
- Disposal Method:

- Dispose of contents and the container through a licensed professional waste disposal service.[\[1\]](#)[\[2\]](#)
- Do not allow the product to enter drains.[\[2\]](#)

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Caption: Workflow for safe handling of **3-Bromophenacyl bromide**.

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